

Application Notes and Protocols: L-Alanine Aminopeptidase (LAP) Test in Bacteriology

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Compound of Interest

Compound Name: *DL-Alanine beta-naphthylamide hydrochloride*

Cat. No.: B555589

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The L-alanine aminopeptidase (LAP) test, often referred to as the Leucine Aminopeptidase test in clinical microbiology, is a crucial biochemical assay used in bacteriology for the presumptive identification of various bacterial species. This test is particularly valuable for the differentiation of catalase-negative, Gram-positive cocci.[1][2][3][4] Additionally, a variation of this test is employed as a rapid method to distinguish between Gram-negative and Gram-positive bacteria.[5][6][7][8] The test identifies the presence of the enzyme L-alanine aminopeptidase, which is a proteolytic enzyme that plays a role in bacterial metabolism.[1]

Principle of the Test

The fundamental principle of the LAP test involves the enzymatic hydrolysis of an L-alanine derivative. The enzyme L-alanine aminopeptidase, if present in the test organism, cleaves the substrate, releasing a molecule that, upon the addition of a developing reagent, produces a distinct color change.[1][2][3]

There are two common substrates used in commercially available test systems:

- L-alanine-β-naphthylamide: Used in the disk-based method. The enzyme hydrolyzes this substrate to release free β-naphthylamine. The addition of p-dimethylaminocinnamaldehyde

reagent results in the formation of a red Schiff base, indicating a positive reaction.[1][2]

- L-alanine-4-nitroanilide: This substrate is typically found on test strips. The enzyme cleaves this substrate to produce p-nitroaniline, which is a yellow compound. The development of a yellow color indicates a positive result.[5][6][7][9]

Applications

- Identification of Catalase-Negative, Gram-Positive Cocci: The LAP test is instrumental in differentiating between various genera of catalase-negative, Gram-positive cocci. For instance, Streptococcus, Enterococcus, Lactococcus, and Pediococcus species are typically LAP-positive, while Aerococcus and Leuconostoc species are generally LAP-negative.[1][2][3][4][10]
- Determination of Gram Status: The L-alanine aminopeptidase enzyme is predominantly found in the cell wall of Gram-negative bacteria.[5][6][7] Therefore, the test can serve as a rapid indicator of Gram status, complementing the traditional Gram stain. Most Gram-negative bacteria will yield a positive result, while most Gram-positive bacteria will be negative.[5][8]

Experimental Protocols

Two primary methods for the L-alanine aminopeptidase test are widely used: the disk diffusion method and the test strip method.

4.1. Disk Diffusion Method (for Catalase-Negative, Gram-Positive Cocci)

This method is commonly used for the identification of streptococci and related organisms.

Materials:

- LAP disks (impregnated with L-alanine- β -naphthylamide)[1]
- LAP reagent (p-dimethylaminocinnamaldehyde)[2][4]
- Sterile distilled water[1][2]
- Sterile inoculating loop or wooden applicator stick[1][2]

- Petri dish or microscope slide[4]
- Test Organism: 18-24 hour pure culture of the bacterium to be tested.[2]
- Control Strains:
 - Positive Control: *Enterococcus faecalis* (ATCC 29212)[4]
 - Negative Control: *Aerococcus viridans* (ATCC 11563)[4]

Procedure:

- Place a LAP disk in a sterile petri dish or on a clean microscope slide.[1][4]
- Moisten the disk slightly with a drop of sterile distilled water. Do not oversaturate the disk.[1][2][3]
- Using a sterile inoculating loop or applicator stick, pick several well-isolated colonies of the test organism.[2]
- Smear the inoculum onto the surface of the LAP disk.[1][4]
- Incubate the disk at room temperature for 5 minutes.[1][2][4]
- After incubation, add one to two drops of the LAP reagent (p-dimethylaminocinnamaldehyde) to the disk.[1][3]
- Observe for a color change within 1-2 minutes of adding the reagent.[1][2][4]

4.2. Test Strip Method (for Gram Differentiation)

This method is a rapid procedure to determine the likely Gram status of a bacterial isolate.

Materials:

- Aminopeptidase test strips (containing L-alanine-4-nitroanilide)[5][6][7]
- Sterile distilled water[5][7]

- Small test tube[5][6][7]
- Sterile inoculating loop[6][7]
- Test Organism: A thickly grown, individual colony from a pure culture.[6][7]
- Incubator or water bath at 37°C[5][6][7]
- Control Strains:
 - Positive Control: *Escherichia coli*[6]
 - Negative Control: *Staphylococcus aureus*[6]

Procedure:

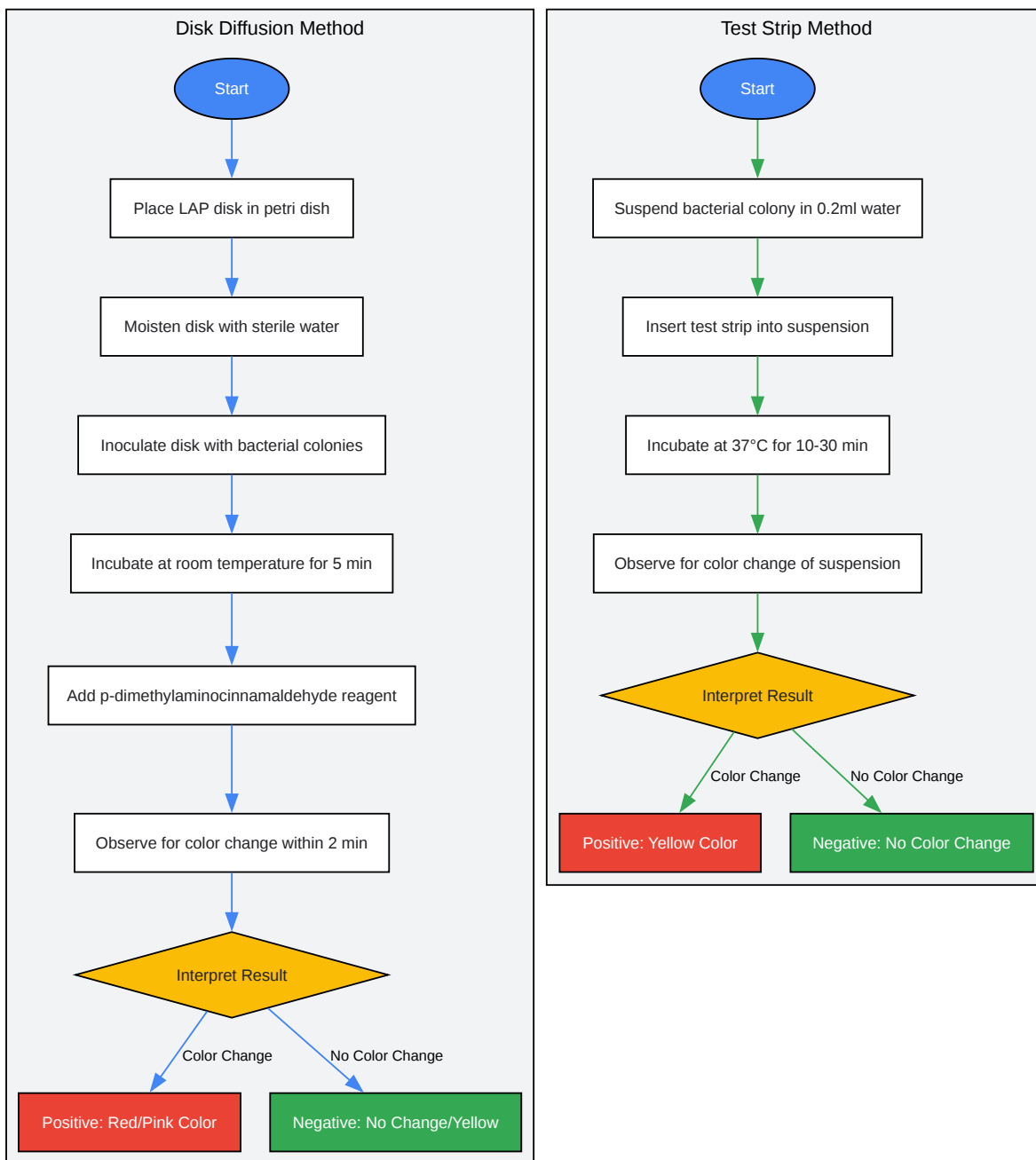
- Using a sterile inoculating loop, pick a large, well-isolated colony of the test organism.[6][7]
- Suspend the bacterial colony in 0.2 ml of sterile distilled water in a small test tube to create an opalescent suspension.[5][6][7]
- Place an aminopeptidase test strip into the bacterial suspension, ensuring the reaction zone is fully immersed.[5][6][7]
- Incubate the tube at 37°C for 10 to 30 minutes.[5][6][7]
- Observe the color of the suspension.[6]

Data Presentation

Table 1: Summary of L-Alanine Aminopeptidase Test Protocols and Interpretation

Parameter	Disk Diffusion Method	Test Strip Method
Substrate	L-alanine- β -naphthylamide	L-alanine-4-nitroanilide[5][6][7]
Developing Reagent	p-dimethylaminocinnamaldehyde [2][4]	None (product is colored)[6][7]
Incubation Time	5 minutes[1][2][4]	10 - 30 minutes[5][6][7]
Incubation Temperature	Room Temperature[1][2][4]	37°C[5][6][7]
Positive Result	Bright pink or cherry-red color[1][2]	Yellow color development[5][6]
Negative Result	No color change or a slight yellow color[1][2]	No color change[5]
Primary Application	Identification of catalase-negative, Gram-positive cocci[1][3]	Rapid determination of Gram status[5][6]

Visualization of Experimental Workflows



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Figure 1: Workflow diagrams for the L-alanine aminopeptidase (LAP) disk diffusion and test strip methods.

Limitations

- The LAP test is just one component of a comprehensive bacterial identification scheme and should be used in conjunction with other biochemical and morphological tests.[1][3][4]
- An insufficient inoculum may lead to false-negative results.[1][3][4]
- For the test strip method, bacterial colonies with strong intrinsic pigmentation should be avoided as they may interfere with the interpretation of the color change.[5][6]
- Some bacterial species may show variable results.[11]

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